

"Cis-3,5-dimethylmorpholine hydrochloride" molecular structure

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Compound of Interest

Compound Name:	<i>Cis-3,5-dimethylmorpholine hydrochloride</i>
CAS No.:	154596-17-5
Cat. No.:	B1321107

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An In-Depth Technical Guide to the Molecular Structure and Chemistry of **cis-3,5-Dimethylmorpholine Hydrochloride**

This guide provides a comprehensive technical overview of **cis-3,5-dimethylmorpholine hydrochloride**, a heterocyclic compound of interest in synthetic and medicinal chemistry. We will delve into its molecular architecture, stereoselective synthesis strategies, analytical characterization, and the broader pharmacological context of the morpholine scaffold. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this specific chemical entity.

Molecular Structure and Physicochemical Properties

cis-3,5-Dimethylmorpholine hydrochloride is a substituted derivative of morpholine, a saturated six-membered heterocycle containing both an ether and a secondary amine functional group. The core of its structure is the morpholine ring, which typically adopts a chair conformation to minimize steric strain.

The key structural features are:

- **Morpholine Ring:** A tetrahydro-1,4-oxazine ring.
- **Methyl Substituents:** Two methyl groups located at the C-3 and C-5 positions.
- **Stereochemistry:** The "cis" descriptor signifies that the two methyl groups are on the same side of the morpholine ring plane. This specific stereoisomeric form is crucial as it dictates the molecule's three-dimensional shape and, consequently, its interaction with biological targets.
- **Hydrochloride Salt:** The molecule is supplied as a hydrochloride salt, where the basic nitrogen atom of the morpholine ring is protonated to form a morpholinium cation, with a chloride anion (Cl^-) as the counter-ion. This salt form typically enhances the compound's stability and aqueous solubility, which is a desirable property for pharmaceutical applications.

[1]

Below is a diagram illustrating the chemical structure.

Caption: Chemical structure of **cis-3,5-Dimethylmorpholine Hydrochloride**.

Physicochemical Data Summary

The following table summarizes key identifiers and properties for the compound.

Property	Value	Source(s)
CAS Number	154596-17-5	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₄ ClNO	[2] [3] [4]
Molecular Weight	151.63 g/mol	[2] [3] [6]
IUPAC Name	(3R,5S)-rel-3,5-Dimethylmorpholine hydrochloride	[3]
Synonyms	cis-3,5-Dimethyl-morpholine HCl	[2] [3]
Parent Compound CAS	45597-00-0 (for cis-3,5-dimethylmorpholine)	[7]

Stereoselective Synthesis Strategies

The synthesis of substituted morpholines is a well-explored area of organic chemistry, with the primary challenge being the control of stereochemistry. For cis-3,5-disubstituted morpholines, several strategies have been developed to ensure the desired spatial arrangement of the substituents.[\[8\]](#)[\[9\]](#) The causality behind choosing a stereoselective route lies in the fact that different stereoisomers of a drug can have vastly different pharmacological activities and toxicological profiles.

A notable and versatile method is the Palladium-catalyzed carboamination of O-allyl ethanolamines, which provides a concise and asymmetric route to cis-3,5-disubstituted morpholines from readily available enantiopure amino alcohols.[\[8\]](#)

Hypothetical Synthesis Protocol

The following protocol is a representative, multi-step procedure for the synthesis of a cis-3,5-disubstituted morpholine, adapted from established methodologies.[\[8\]](#) It serves as an illustrative example and would require optimization for the specific synthesis of cis-3,5-dimethylmorpholine.

Step 1: Synthesis of the O-Allyl Ethanolamine Precursor

- Start with an appropriate enantiopure N-protected amino alcohol (e.g., N-Boc-alaninol).
- In a reaction vessel under an inert atmosphere (e.g., Argon), dissolve the amino alcohol in a suitable anhydrous solvent like Tetrahydrofuran (THF).
- Cool the solution to 0 °C in an ice bath.
- Add a strong base, such as Sodium Hydride (NaH), portion-wise to deprotonate the hydroxyl group.
- After stirring for 30 minutes, add allyl bromide dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction carefully with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Purify the resulting O-allyl ethanolamine derivative using flash column chromatography.

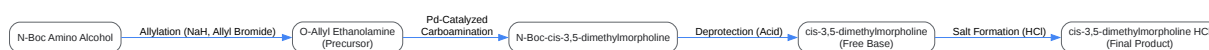
Step 2: Palladium-Catalyzed Cyclization

- In a Schlenk tube, combine the purified O-allyl ethanolamine, an aryl or alkenyl halide, and a palladium catalyst (e.g., Pd(OAc)₂ with a suitable phosphine ligand).
- Add a base (e.g., Cs₂CO₃) and a solvent such as toluene.
- Seal the tube and heat the mixture to the required temperature (e.g., 80-100 °C) for 12-24 hours. The mechanism proceeds via a syn-aminopalladation followed by reductive elimination to yield the cis-substituted morpholine.^[8]
- After cooling, filter the reaction mixture and concentrate the solvent under reduced pressure.
- Purify the crude product via silica gel chromatography to isolate the N-protected cis-3,5-dimethylmorpholine.

Step 3: Deprotection and Salt Formation

- Dissolve the purified, protected morpholine in a solvent like dichloromethane (DCM).

- Add a strong acid, such as trifluoroacetic acid (TFA) or hydrochloric acid in dioxane, to remove the Boc protecting group.
- Stir at room temperature until TLC or LC-MS analysis indicates complete deprotection.
- Evaporate the solvent and excess acid.
- To form the hydrochloride salt, dissolve the free base in a minimal amount of a suitable solvent (e.g., diethyl ether or ethyl acetate) and add a stoichiometric amount of HCl (e.g., as a solution in dioxane or ether).
- The **cis-3,5-dimethylmorpholine hydrochloride** salt will precipitate and can be collected by filtration, washed with cold solvent, and dried under vacuum.



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Caption: Representative workflow for the synthesis of cis-3,5-dimethylmorpholine HCl.

Analytical Characterization

To confirm the identity, purity, and stereochemistry of the final product, a suite of analytical techniques is essential. While specific spectral data for this exact compound is not readily available in public literature, we can predict the expected outcomes based on the known structure and data from analogous compounds.^[10]

Expected Analytical Data

Technique	Expected Observations
^1H NMR	- Two distinct signals for the diastereotopic protons on C2 and C6. - Complex multiplets for the ring protons. - A doublet for the methyl groups at C3 and C5, coupled to the adjacent proton. - A broad singlet for the N^+H_2 protons.
^{13}C NMR	- Four distinct signals for the morpholine ring carbons (C2/C6 and C3/C5 may be equivalent depending on conformation and solvent). - A signal for the methyl carbons.
Mass Spectrometry (MS)	- The molecular ion peak for the free base ($\text{C}_6\text{H}_{13}\text{NO}$) would be observed at $m/z \approx 115.10$. The exact mass can confirm the elemental composition.
Infrared (IR) Spec.	- Characteristic N-H stretching bands (broad, around $2400\text{-}2800\text{ cm}^{-1}$) for the secondary ammonium salt. - C-H stretching bands around $2850\text{-}3000\text{ cm}^{-1}$. - A strong C-O-C stretching band around 1100 cm^{-1} .

General Protocol for NMR Sample Preparation

- Accurately weigh approximately 5-10 mg of the **cis-3,5-dimethylmorpholine hydrochloride** sample.
- Transfer the sample into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , D_2O , or CD_3OD). The choice of solvent is critical; DMSO-d_6 is often suitable for hydrochloride salts as it solubilizes the salt and allows for the observation of the NH proton.
- Cap the NMR tube and gently vortex or invert the tube until the sample is completely dissolved.
- Insert the NMR tube into the spectrometer's spinner turbine, ensuring correct positioning.

- Acquire the ^1H and ^{13}C NMR spectra according to standard instrument procedures.[11]

Pharmacological Context and Potential Applications

The morpholine ring is a "privileged pharmacophore" in medicinal chemistry, appearing in numerous approved drugs and clinical candidates.[12] Its presence can significantly influence a molecule's pharmacological profile by modulating its physicochemical properties (like aqueous solubility), metabolic stability, and binding interactions with biological targets.[12][13]

Morpholine derivatives exhibit a vast range of biological activities, including:

- **Anticancer Agents:** As seen in drugs like Gefitinib, where the morpholine group enhances solubility.
- **Antibacterial Agents:** Linezolid is a prominent antibiotic featuring a morpholine ring.[14]
- **CNS-Active Drugs:** The morpholine scaffold is found in compounds targeting CNS receptors and enzymes, acting as antidepressants or anxiolytics.[13][15]
- **Fungicides:** Fenpropimorph is an agricultural fungicide with a cis-2,6-dimethylmorpholine core, highlighting that dimethyl-substituted morpholines have established bioactivity.[15]

While no specific pharmacological action has been published for **cis-3,5-dimethylmorpholine hydrochloride**, its structure suggests potential utility as a scaffold or building block in drug discovery. Its stereochemically defined nature makes it an attractive starting point for constructing more complex molecules where three-dimensional orientation is critical for efficacy and selectivity. Researchers may explore its use in developing novel agents in oncology, infectious diseases, or neuroscience, leveraging the established importance of the morpholine motif.

Conclusion

cis-3,5-Dimethylmorpholine hydrochloride is a stereochemically defined heterocyclic compound with significant potential as a building block in pharmaceutical and chemical research. Its structure, characterized by a chair-form morpholine ring with two cis-oriented methyl groups, can be accessed through modern stereoselective synthetic methods. Standard analytical techniques can be employed to verify its structure and purity. While its specific

biological activity remains to be explored, the extensive history of the morpholine scaffold in successful drugs provides a strong rationale for its investigation in future drug discovery programs.

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